tert-Butyl Oxolane-2-Carboxylate: A Strategic Chiral Building Block

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Compound of Interest

Compound Name:	*Tert-butyl oxolane-2-carboxylate*
CAS No.:	*1342514-34-4*
Cat. No.:	*B1445168*

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Executive Summary

tert-Butyl oxolane-2-carboxylate ($C_9H_{16}O_3$) is the tert-butyl ester derivative of tetrahydro-2-furoic acid. Structurally, it serves as an oxygen-containing bioisostere of proline, making it a critical scaffold in the development of peptidomimetics and fragment-based drug discovery (FBDD). This guide provides a definitive breakdown of its molecular weight, synthesis pathways, and utility in medicinal chemistry.

Physicochemical Profile

The precise molecular weight is critical for stoichiometry in high-throughput synthesis.

Core Identity Data

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Property	Value	Notes
IUPAC Name	tert-Butyl tetrahydrofuran-2-carboxylate	Systematic name
Common Name	tert-Butyl oxolane-2-carboxylate	"Oxolane" denotes the saturated 5-membered ether ring
CAS Number (Racemic)	1342514-34-4	Primary identifier for the racemic mixture
CAS Number (R-Isomer)	1604328-41-7	Chiral building block
CAS Number (S-Isomer)	1604418-23-6	Chiral building block
Molecular Formula	$C_9H_{16}O_3$	

Molecular Weight Breakdown

The molecular weight is calculated based on standard atomic weights (IUPAC 2021).

Element	Count	Atomic Mass (g/mol)	Subtotal (g/mol)
Carbon (C)	9	12.011	108.099
Hydrogen (H)	16	1.008	16.128
Oxygen (O)	3	15.999	47.997
Total MW	172.22 g/mol		

Predicted Physical Properties

Note: Experimental boiling points for this specific ester are rarely reported in open literature; values below are calculated based on structure-property relationships (SPR).

- Density: ~1.02 ± 0.05 g/cm³
- Boiling Point: ~75–80 °C at 10 mmHg (Predicted)

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- Solubility: Highly soluble in organic solvents (DCM, THF, EtOAc); sparingly soluble in water due to the lipophilic tert-butyl group.

Synthetic Methodology

The synthesis of **tert-butyl oxolane-2-carboxylate** typically proceeds via a two-stage workflow: the reduction of the aromatic furan ring followed by ester protection.

Stage 1: Hydrogenation (Reduction)

The precursor, 2-furoic acid, is reduced to tetrahydro-2-furoic acid.[1] This is often performed using heterogeneous catalysis (e.g., Rh/C or Pd/C) under high-pressure hydrogen to ensure complete saturation of the aromatic ring.

Stage 2: Esterification (Protection)

Direct esterification of the resulting acid with tert-butanol is sterically hindered and slow. Two preferred industrial methods are used to install the tert-butyl group efficiently.

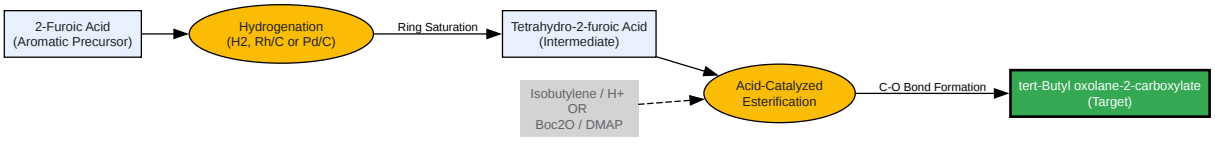
Method A: Isobutylene Addition (Scale-Up Preferred)

Reaction with isobutylene gas in the presence of a catalytic amount of sulfuric acid or Amberlyst-15. This method generates no water byproduct, driving the equilibrium forward.

Method B: Boc-Anhydride Activation (Lab Scale)

Reaction with di-tert-butyl dicarbonate (Boc_2O) in the presence of DMAP (4-Dimethylaminopyridine). This avoids the use of gaseous reagents.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway from 2-furoic acid to **tert-butyl oxolane-2-carboxylate**.

Applications in Drug Discovery

The **tert-butyl oxolane-2-carboxylate** scaffold is highly valued for its structural properties.

Proline Bioisostere

The oxolane (tetrahydrofuran) ring mimics the pyrrolidine ring of proline. However, the oxygen atom acts as a hydrogen bond acceptor but not a donor.

- Utility: Replacing proline with oxolane-2-carboxylic acid derivatives can alter the solubility and metabolic stability of a peptide chain while maintaining the "turn" conformation essential for receptor binding.

Chiral Building Block

The C2 position is a chiral center.

- (S)-Isomer: Analogous to natural L-proline.
- (R)-Isomer: Analogous to D-proline.
- Application: Used in the synthesis of HCV protease inhibitors and other peptidomimetic antivirals where stereochemistry dictates potency.

Orthogonal Protection

The tert-butyl ester is acid-labile (cleaved by TFA/HCl) but stable to basic conditions (e.g., saponification of methyl esters) and hydrogenation. This allows for orthogonal protecting group strategies in complex multi-step synthesis.

Analytical Characterization (Self-Validating Protocol)

To verify the identity of the synthesized compound, the following analytical signatures must be confirmed.

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Nuclear Magnetic Resonance (NMR)[3][10]

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - δ 1.45-1.50 ppm (s, 9H): Strong singlet corresponding to the tert-butyl methyl groups.
  - δ 4.30-4.40 ppm (dd, 1H): Methine proton at the C2 position (alpha to carbonyl and oxygen).
  - δ 3.80-4.00 ppm (m, 2H): Protons at the C5 position (adjacent to ether oxygen).
  - δ 1.80-2.30 ppm (m, 4H): Multiplets for the C3 and C4 methylene protons.

Mass Spectrometry (MS)

- Ionization: ESI (Positive Mode)
- Expected Mass:
  - $[M+H]^+$: 173.23 Da
  - $[M+Na]^+$: 195.21 Da (Common adduct)
  - $[M-tBu+H]^+$: 117.12 Da (Fragment corresponding to the carboxylic acid after loss of isobutylene).

References

- ChemicalBook. (2023). tert-Butyl tetrahydrofuran-2-carboxylate Product Page. Retrieved from
- BLD Pharm. (2023). **tert-Butyl oxolane-2-carboxylate** Product Analysis. Retrieved from
- National Center for Biotechnology Information. (2023). Tetrahydro-2-furoic acid (Precursor Data). PubChem Compound Summary. Retrieved from

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Sources

- 1. Tetrahydro-2-furoic acid - Wikipedia [en.wikipedia.org]
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